

An In-Depth Technical Guide to the Solubility of Aniline Phosphate

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Compound of Interest

Compound Name: *Aniline phosphate*

Cat. No.: *B1265953*

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For researchers, scientists, and professionals in drug development, a thorough understanding of a compound's solubility is fundamental to its application and development. This technical guide provides a comprehensive overview of the solubility characteristics of **aniline phosphate** in various solvents. Due to the limited availability of specific quantitative data for **aniline phosphate**, this guide integrates qualitative solubility information inferred from the parent compound, aniline, with standardized experimental protocols for solubility determination.

Data Presentation: Qualitative Solubility of Aniline Phosphate

The solubility of a salt like **aniline phosphate** is influenced by the properties of both the aniline and the phosphate ions. Aniline itself is a weakly polar molecule, being slightly soluble in water and readily soluble in many organic solvents. The addition of the highly polar phosphate group is expected to increase its solubility in polar solvents, particularly water, and decrease its solubility in non-polar solvents. The following table provides an estimated qualitative solubility profile for **aniline phosphate**.

Solvent Class	Solvent	Expected Qualitative Solubility	Rationale
Polar Protic	Water	Soluble to Highly Soluble	The phosphate group will readily form hydrogen bonds with water, and the anilinium ion is significantly more water-soluble. [1]
Methanol	Soluble	Methanol is a polar protic solvent capable of hydrogen bonding, making it a good solvent for polar compounds.	
Ethanol	Soluble	Similar to methanol, ethanol's polarity and ability to hydrogen bond suggest good solubility for aniline phosphate. [2]	
Isopropanol	Moderately Soluble	Isopropanol is less polar than methanol and ethanol, which may result in slightly lower solubility.	
Polar Aprotic	Acetone	Slightly Soluble to Sparingly Soluble	While polar, acetone cannot donate hydrogen bonds, which may limit its ability to dissolve the salt. Aniline is soluble in acetone. [1]

Tetrahydrofuran (THF)	Slightly Soluble to Sparingly Soluble	Similar to acetone, THF is a polar aprotic solvent and is expected to have limited solvating power for an ionic compound.	
Non-Polar	Hexane	Insoluble	"Like dissolves like" principle suggests that a polar salt will have very low solubility in a non-polar solvent like hexane.
Toluene	Insoluble	Similar to hexane, toluene is a non-polar aromatic solvent and is not expected to dissolve aniline phosphate.	
Chlorinated	Dichloromethane (DCM)	Sparingly Soluble to Insoluble	Dichloromethane has some polarity but is generally considered a non-polar aprotic solvent, making it a poor solvent for salts.
Chloroform	Sparingly Soluble to Insoluble	Chloroform is slightly more polar than dichloromethane but is still unlikely to be an effective solvent for aniline phosphate. Aniline is soluble in chloroform. [1] [3]	

Note: This table is a qualitative estimation based on chemical principles. Experimental verification is necessary for precise solubility data.

Experimental Protocols for Determining Solubility

A precise determination of solubility requires a standardized experimental approach. The following protocol is a synthesized methodology based on established guidelines for measuring the solubility of a solid in a liquid solvent.^{[4][5][6]}

Principle

This method involves preparing a saturated solution of **aniline phosphate** in a chosen solvent at a specific temperature. The concentration of the dissolved solute in the saturated solution is then determined gravimetrically after the evaporation of the solvent.

Materials and Equipment

- **Aniline phosphate** (solid)
- Selected solvents of high purity
- Analytical balance (± 0.0001 g)
- Vials or test tubes with screw caps
- Constant temperature shaker or water bath
- Filtration device (e.g., syringe filters with appropriate membrane)
- Oven or vacuum oven
- Spatula
- Volumetric flasks and pipettes

Procedure

- **Sample Preparation:** Accurately weigh a series of vials. Into each vial, add a known and excess amount of solid **aniline phosphate**.

- Solvent Addition: To each vial, add a precise volume or mass of the desired solvent.
- Equilibration: Seal the vials and place them in a constant temperature shaker or water bath set to the desired temperature (e.g., 25 °C). Agitate the samples for a sufficient period (e.g., 24-48 hours) to ensure equilibrium is reached. The presence of undissolved solid should be visible.
- Phase Separation: Once equilibrium is achieved, allow the vials to stand undisturbed at the same temperature to allow the excess solid to settle.
- Filtration: Carefully withdraw a known volume of the supernatant (the clear, saturated solution) using a syringe fitted with a filter. The filter should be compatible with the solvent and have a pore size sufficient to remove all undissolved solids (e.g., 0.45 µm). To minimize temperature-induced changes in solubility, this step should be performed quickly.
- Sample Analysis (Gravimetric Method):
 - Accurately weigh a clean, dry collection vial.
 - Dispense the filtered saturated solution into the pre-weighed vial.
 - Reweigh the vial containing the solution to determine the mass of the solution.
 - Carefully evaporate the solvent in an oven at a temperature below the decomposition point of **aniline phosphate**. A vacuum oven can be used to facilitate evaporation at a lower temperature.
 - Once the solvent is completely removed, cool the vial to room temperature in a desiccator and weigh it.
- Calculation:
 - Mass of dissolved solute = (Mass of vial + residue) - (Mass of empty vial)
 - Mass of solvent = (Mass of vial + solution) - (Mass of vial + residue)
 - Solubility (g/100 g solvent) = (Mass of dissolved solute / Mass of solvent) x 100

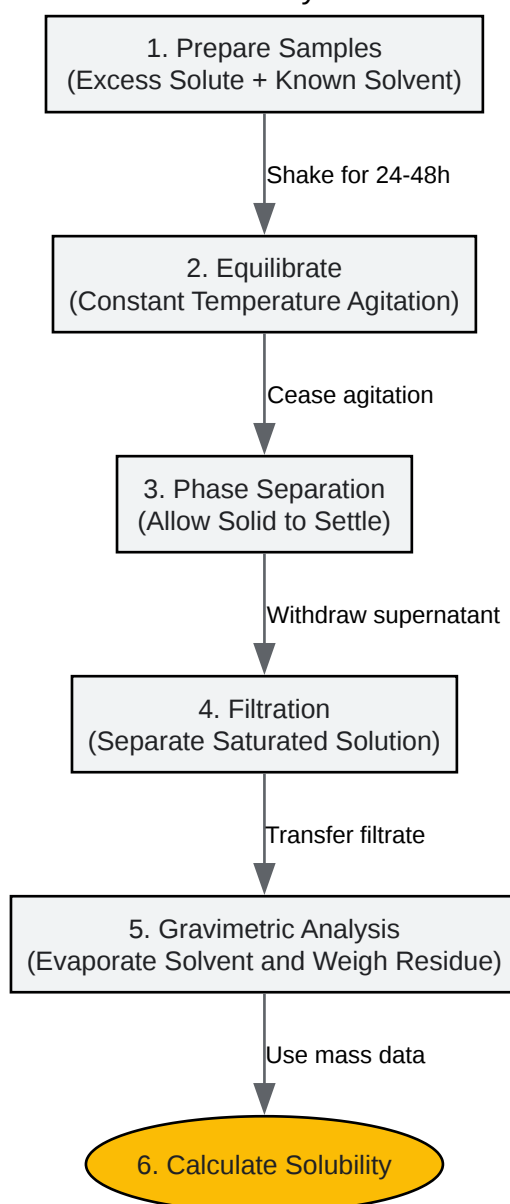
Data Reporting

The solubility should be reported in grams of solute per 100 grams of solvent at the specified temperature. It is crucial to report the temperature at which the measurement was made, as solubility is temperature-dependent.

Mandatory Visualization

The following diagram illustrates the general workflow for determining the solubility of a solid compound.

Workflow for Solubility Determination



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Caption: A flowchart of the experimental steps for determining solid solubility.

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